

Physical properties of (R)-4-Propyldihydrofuran-2(3H)-one

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Compound of Interest

Compound Name: (R)-4-Propyldihydrofuran-2(3H)-one

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An In-depth Technical Guide on the Physical Properties of **(R)-4-Propyldihydrofuran-2(3H)-one**

This technical guide provides a comprehensive overview of the physical properties of **(R)-4-Propyldihydrofuran-2(3H)-one**, also known as (R)- γ -heptalactone. The information is intended for researchers, scientists, and professionals in drug development who may be working with this compound, which is a key intermediate in the synthesis of the antiepileptic drug Brivaracetam.^{[1][2][3]}

Chemical Identity and Structure

(R)-4-Propyldihydrofuran-2(3H)-one is a chiral lactone with the molecular formula C₇H₁₂O₂.^[1] Its structure consists of a five-membered dihydrofuranone ring with a propyl group at the fourth position in the (R) configuration.

- IUPAC Name: (4R)-4-propyloxolan-2-one^[4]
- CAS Number: 63095-51-2^[1]
- Synonyms: (R)-4-propyl-dihydro-furan-2-one, (4R)-4-Propyldihydrofuran-2(3H)-one, (R)-Dihydro-4-propyl-2(3H)-furanone^[1]

Physical and Chemical Properties

The physical properties of **(R)-4-Propyldihydrofuran-2(3H)-one** are summarized in the table below. These properties are crucial for its handling, storage, and application in chemical synthesis.

Property	Value	Source
Molecular Formula	C7H12O2	[1]
Molecular Weight	128.17 g/mol	[1][4][5]
Appearance	Colorless to pale yellow oily liquid	[1][6][7]
Boiling Point	226.3 ± 8.0 °C (Predicted)	[1][2]
226.00 to 227.00 °C @ 760.00 mm Hg (Estimated)	[6]	
Density	0.983 ± 0.06 g/cm ³ (Predicted)	[1][2]
Refractive Index	1.437	[8]
Solubility	Slightly soluble in Chloroform, Ethanol, and Methanol.[1][2][7] [9] Slightly soluble in water (7.4 g/L at 25°C).[8]	
Storage Temperature	2-8°C	[1][2][9]
Flash Point	185.00 °F (85.30 °C) (Estimated)	[6]
Vapor Pressure	0.083000 mmHg @ 25.00 °C (Estimated)	[6]
Optical Activity	3.7100° (C=1g/100ml ETOH)	[1]

Experimental Protocols

Detailed methodologies for determining the key physical properties of liquid organic compounds like **(R)-4-Propyldihydrofuran-2(3H)-one** are provided below.

Determination of Boiling Point (Thiele Tube Method)

The boiling point is a fundamental physical property for characterizing and assessing the purity of a liquid.^{[10][11]} The Thiele tube method is a convenient micro-method for this determination.^[12]

Apparatus and Materials:

- Thiele tube filled with mineral oil
- Thermometer
- Small test tube (e.g., fusion tube)
- Capillary tube (sealed at one end)
- Sample of **(R)-4-Propyldihydrofuran-2(3H)-one**
- Bunsen burner or hot plate
- Stand and clamp

Procedure:

- Fill the small test tube with the liquid sample to a depth of about 1-2 cm.^[12]
- Place a capillary tube, with its sealed end up, into the test tube containing the sample.^[13]
- Attach the test tube to a thermometer using a rubber band or thread, ensuring the sample is level with the thermometer bulb.^[13]
- Clamp the Thiele tube to a stand and carefully insert the thermometer and test tube assembly into the oil.^[12]
- Gently heat the side arm of the Thiele tube with a Bunsen burner.^{[12][13]}
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.

- Continue heating until a continuous and rapid stream of bubbles is observed.[\[12\]](#)
- Turn off the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the bubbling stops and the liquid just begins to be drawn back into the capillary tube.[\[12\]](#)

Determination of Density

Density is the mass per unit volume of a substance and is a characteristic physical property.
[\[14\]](#)

Apparatus and Materials:

- Graduated cylinder (e.g., 10 mL or 25 mL)
- Electronic balance (accurate to at least 0.01 g)
- Sample of **(R)-4-Propyldihydrofuran-2(3H)-one**
- Thermometer

Procedure:

- Measure and record the mass of a clean, dry graduated cylinder.[\[14\]](#)
- Add a known volume of the liquid sample (e.g., 5.0 mL) to the graduated cylinder. Record the exact volume, reading from the bottom of the meniscus.[\[14\]](#)
- Measure and record the combined mass of the graduated cylinder and the liquid sample.[\[14\]](#)
- Subtract the mass of the empty graduated cylinder from the combined mass to determine the mass of the liquid.[\[14\]](#)
- Calculate the density using the formula: $\text{Density} = \text{Mass} / \text{Volume}$.[\[14\]](#)
- Measure and record the temperature of the liquid, as density is temperature-dependent.

- Repeat the measurement multiple times and calculate the average density to improve accuracy.[\[14\]](#)

Determination of Refractive Index

The refractive index measures how light bends as it passes through a substance and is a valuable tool for identifying liquids and assessing their purity.[\[15\]](#)

Apparatus and Materials:

- Abbe refractometer
- Constant temperature water bath (optional, for precise measurements)
- Sample of **(R)-4-Propyldihydrofuran-2(3H)-one**
- Dropper or pipette
- Soft lens tissue
- Acetone or ethanol for cleaning

Procedure:

- Ensure the prism of the refractometer is clean and dry. Clean with a soft tissue and a suitable solvent like acetone if necessary.[\[16\]](#)[\[17\]](#)
- Using a dropper, place a few drops of the liquid sample onto the surface of the lower prism.
[\[16\]](#)[\[17\]](#)
- Close the prisms firmly.
- Turn on the light source and look through the eyepiece.
- Adjust the coarse and fine adjustment knobs until the field of view is divided into a light and a dark region.[\[16\]](#)
- Sharpen the dividing line by adjusting the compensator drum.

- Align the dividing line exactly on the crosshairs of the eyepiece.[\[16\]](#)
- Read the refractive index value from the scale.
- Record the temperature, as the refractive index is temperature-dependent.[\[15\]](#) If the measurement is not performed at the standard 20°C, a correction can be applied.[\[17\]](#)

Determination of Solubility

Solubility tests provide information about the polarity and functional groups present in a compound.[\[18\]](#)

Apparatus and Materials:

- Small test tubes
- Graduated pipettes or droppers
- Vortex mixer or stirring rods
- Sample of **(R)-4-Propyldihydrofuran-2(3H)-one**
- Solvents: water, chloroform, ethanol, methanol

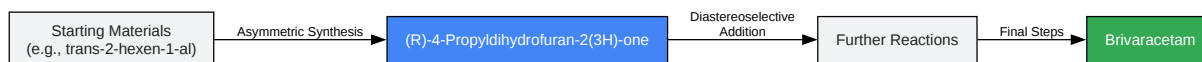
Procedure:

- Place a small, measured amount of the sample (e.g., 0.05 mL or 25 mg) into a small test tube.[\[18\]](#)
- Add a small volume of the solvent (e.g., 0.75 mL) in portions.[\[18\]](#)
- After each addition, shake the test tube vigorously or use a vortex mixer to facilitate dissolution.[\[18\]](#)
- Observe whether the sample dissolves completely. A substance is generally considered soluble if it dissolves to the extent of about 3 g per 100 mL of solvent.
- Record the solubility as soluble, slightly soluble, or insoluble for each solvent.

Visualizations

Synthetic Pathway

(R)-4-Propyldihydrofuran-2(3H)-one is a crucial intermediate in the diastereoselective synthesis of Brivaracetam.[1][2][3] The following diagram illustrates a simplified synthetic route.

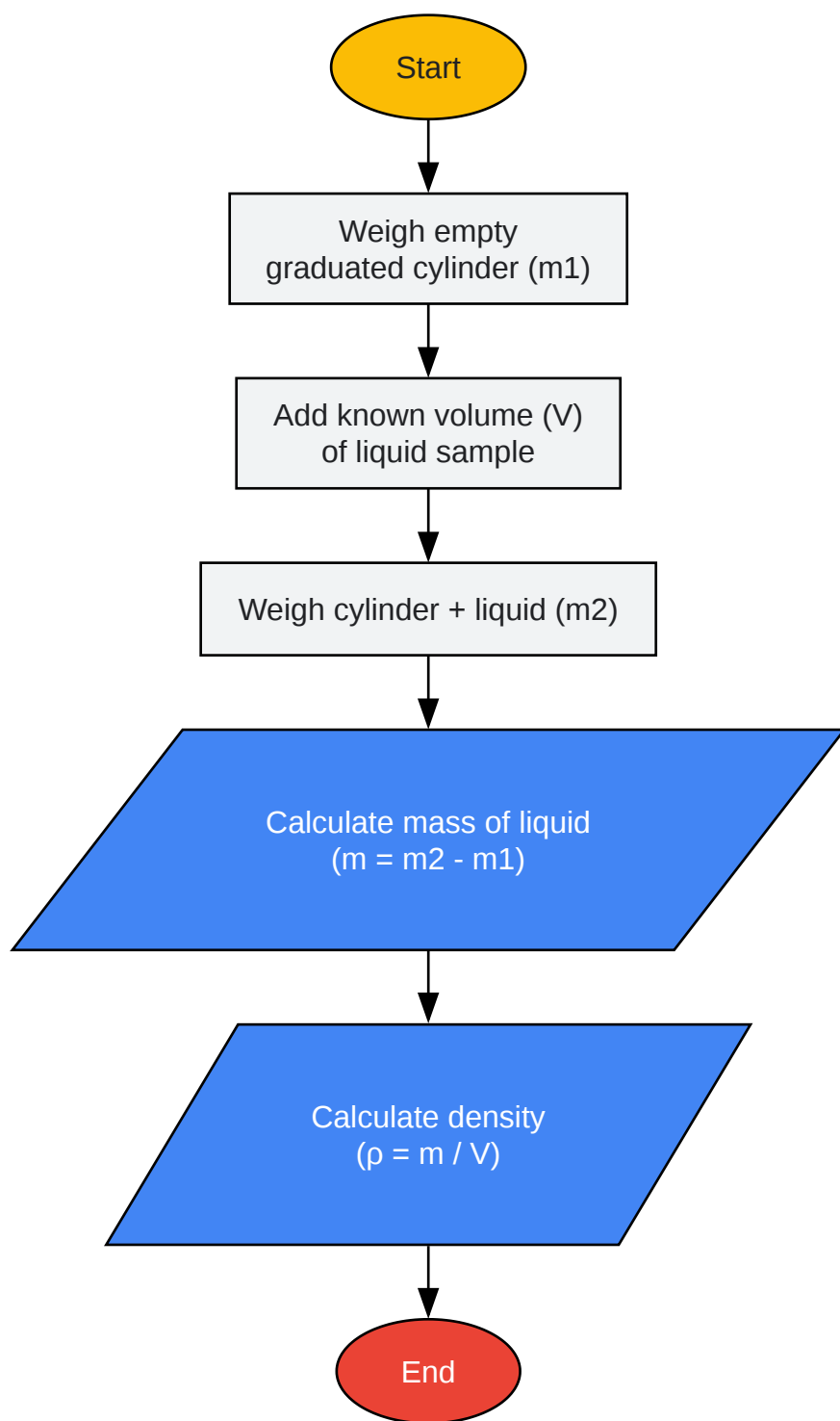


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Caption: Simplified synthetic pathway from starting materials to Brivaracetam, highlighting the role of **(R)-4-Propyldihydrofuran-2(3H)-one**.

Experimental Workflow: Density Determination

The logical flow for the experimental determination of density is outlined in the diagram below.



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Caption: Workflow diagram for the experimental determination of the density of a liquid sample.

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